

"calcium sucrose phosphate chemical structure and formula"

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Compound of Interest

Compound Name: *Calcium sucrose phosphate*

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An In-depth Technical Guide to Calcium Sucrose Phosphate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **calcium sucrose phosphate** (CaSP), a complex used primarily in dental applications for the remineralization of tooth enamel. This document details its chemical structure and formula, mechanism of action, and summarizes key experimental findings and protocols.

Chemical Identity and Composition

Calcium sucrose phosphate is not a single, simple molecule but rather a complex mixture. It consists of calcium sucrose mono- and di-phosphates, disucrose monophosphate, and inorganic calcium phosphate.^{[1][2]} This composition allows it to deliver a high concentration of soluble calcium and phosphate ions.^{[3][4][5]}

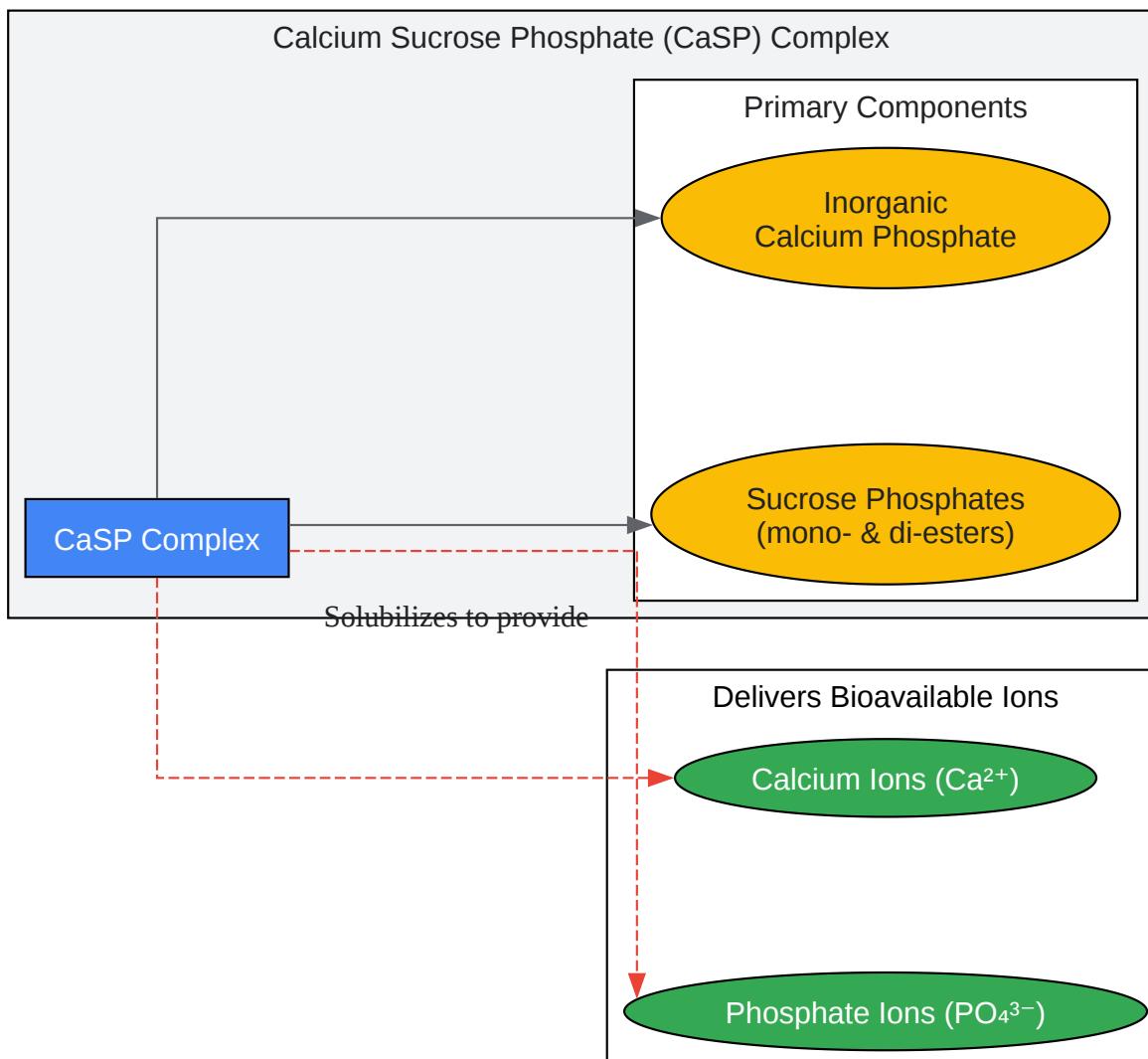
Table 1: Chemical Identifiers and Properties of **Calcium Sucrose Phosphate**

Property	Value	Source(s)
CAS Number	12676-30-1	[1] [6] [7]
Molecular Formula	$C_{12}H_{23}CaO_{15}P$	[1] [6] [7]
Molecular Weight	478.35 g/mol	[1] [6]
Appearance	Fine, white, non-hygroscopic powder	[2] [5]

Table 2: Typical Composition of **Calcium Sucrose Phosphate Complex**

Component	Percentage by Weight	Source(s)
Calcium (Ca)	~11-12%	[1] [3] [5] [8]
Organic Phosphate	~9.5%	[1]
Inorganic Phosphate	~2.5%	[1]
Total Phosphate (as P)	~8-10%	[3] [4] [8]

Below is a diagram illustrating the conceptual relationship between the components of the **Calcium Sucrose Phosphate** complex.



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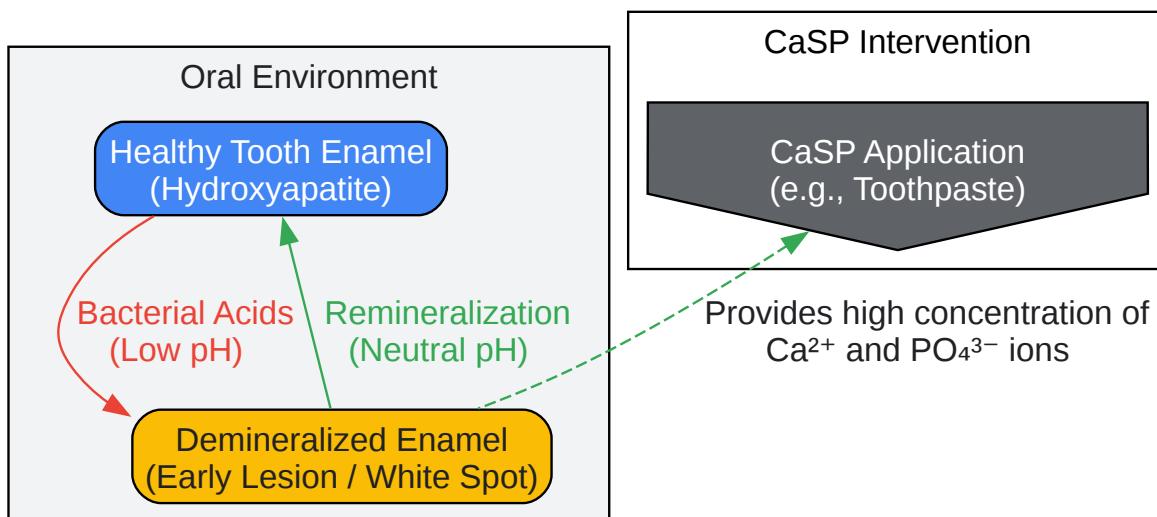
*Composition of the **Calcium Sucrose Phosphate** Complex.*

Mechanism of Action in Dental Remineralization

The primary application of CaSP is in preventing dental caries by promoting the remineralization of enamel.[3][4] Dental caries is a dynamic process involving the demineralization of tooth enamel by acids produced by oral bacteria, and the subsequent

remineralization by ions present in saliva.[9] CaSP enhances the natural remineralization process by providing a supersaturated solution of calcium and phosphate ions directly to the tooth surface.[3][4][8] This "common ion effect" helps to reduce the solubility of enamel in acidic conditions and rebuild the mineral structure of early enamel lesions.[3][5]

The diagram below illustrates the role of **Calcium Sucrose Phosphate** in the dental demineralization-remineralization cycle.



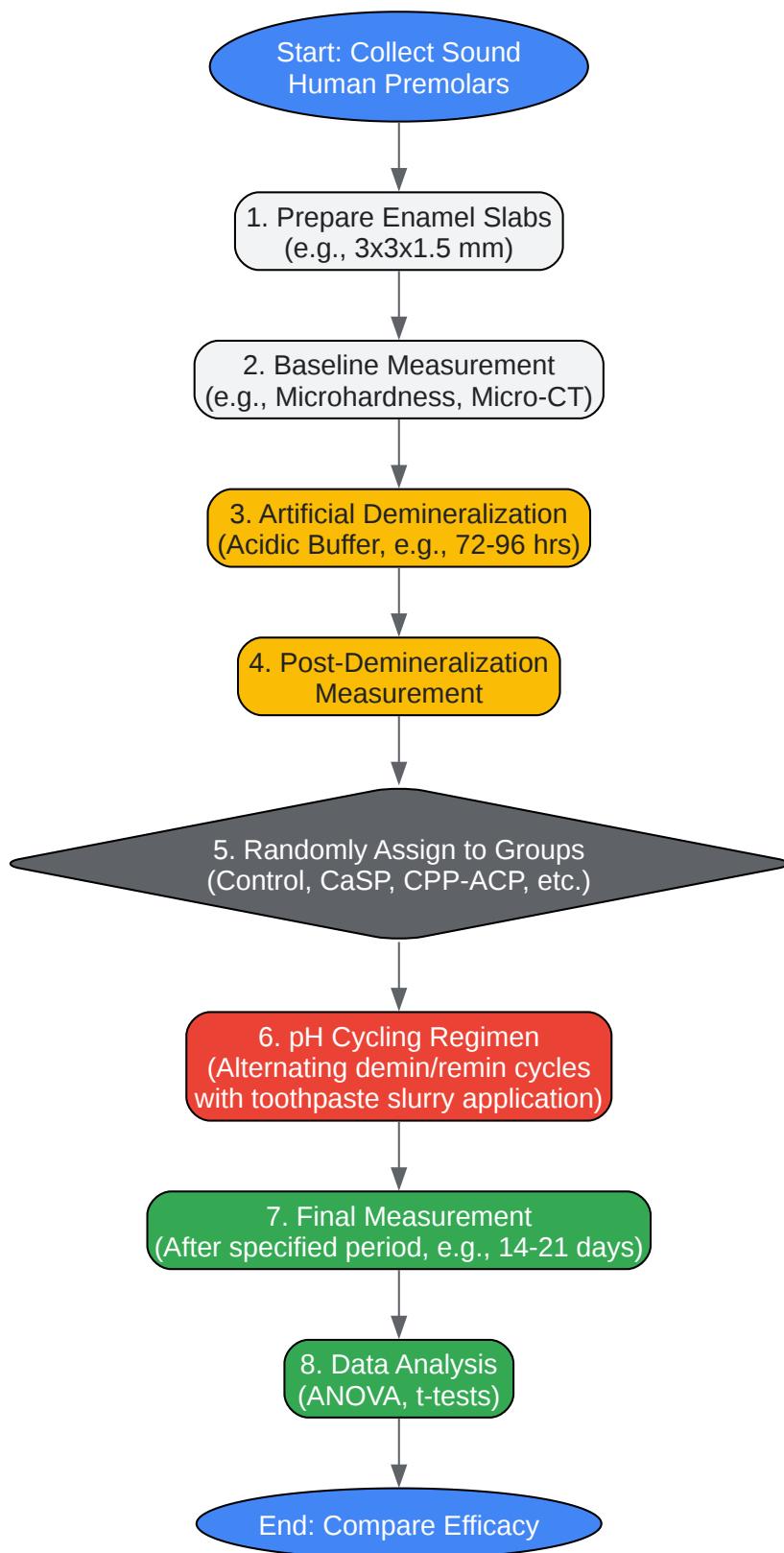
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The role of CaSP in the enamel remineralization cycle.

Experimental Protocols and Data

Numerous in vitro studies have been conducted to evaluate the efficacy of CaSP in remineralizing artificial carious lesions. These studies often compare CaSP-containing products to other remineralizing agents like casein phosphopeptide-amorphous calcium phosphate (CPP-ACP).

The following diagram outlines a typical workflow for assessing the remineralization potential of CaSP on enamel samples.



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A typical experimental workflow for in vitro remineralization studies.

This protocol is a composite based on methodologies described in several in vitro studies.[\[8\]](#) [\[10\]](#)[\[11\]](#)

- Specimen Preparation: Caries-free human premolars are collected and stored in a thymol saline solution. Enamel slabs (e.g., 3x3x1.5 mm) are cut from the buccal surfaces and polished.
- Baseline Measurement: The initial surface microhardness and/or mineral density of the enamel slabs are measured using a microhardness tester or micro-computed tomography (micro-CT).
- Artificial Demineralization: To create artificial carious lesions, specimens are immersed in a demineralization solution (e.g., 2.2 mM CaCl₂, 2.2 mM KH₂PO₄, 50 mM acetic acid, pH 4.4) for a period of 72 to 96 hours at 37°C.
- Group Allocation: The demineralized slabs are randomly divided into experimental groups (e.g., Group 1: CaSP toothpaste; Group 2: CPP-ACP toothpaste; Group 3: Control/Placebo).
- pH Cycling and Treatment: The specimens undergo a daily pH cycling regimen for 7 to 21 days to simulate oral conditions. This typically involves:
 - Twice-daily brushing with a slurry of the assigned toothpaste for 2 minutes.
 - Immersion in a demineralization solution for several hours.
 - Immersion in a remineralization solution (artificial saliva) for the remaining time.
- Final Analysis: After the treatment period, the final microhardness and/or mineral density are measured. The percentage of recovery is calculated. Surface morphology changes are often examined using Scanning Electron Microscopy (SEM).
- Statistical Analysis: Data are analyzed using appropriate statistical tests (e.g., ANOVA, paired t-tests) to determine significant differences between the treatment groups.

Studies consistently show that CaSP is effective in remineralizing early enamel lesions and is often found to be comparable or superior to other agents like CPP-ACP.[\[1\]](#)[\[4\]](#)[\[10\]](#)

Table 3: Summary of Comparative Remineralization Data from In Vitro Studies

Parameter Measured	Finding	Source(s)
Enamel Volume Change	The CaSP group showed a significant remineralization effect, leading to a greater increase in enamel volume compared to control groups.	[10]
Enamel Mineral Density	Both CaSP and CPP-ACP groups showed significant improvements in mineral density post-treatment.	[10]
Surface Microhardness	Ten studies reported an increase in enamel microhardness after CaSP application. CaSP was found to be a better remineralizing agent than CPP-ACP in increasing microhardness.	[4]
Calcium-Phosphorous (Ca/P) Ratio	The Ca/P ratio was found to increase significantly in the CaSP group after a 4-week treatment period, indicating mineral gain.	[8][11]
Salivary Ion Levels	Clinical trials indicated that the use of CaSP toothpaste leads to an increase in salivary calcium levels.	[1][5]

Synthesis Overview

The industrial synthesis of **calcium sucrose phosphate** is described in patent literature.[12] The process generally involves the phosphorylation of sucrose in a solution containing a calcium compound.

A generalized workflow for the synthesis is as follows:

- A solution of sucrose is prepared and cooled (preferably 0-15°C).
- A calcium oxy-compound, such as slaked lime (calcium hydroxide), is added to the sucrose solution.
- Phosphorus oxychloride (POCl_3) is gradually added to the agitated mixture. This is the key phosphorylation step.
- A sodium phosphate solution is introduced to react with byproducts, primarily to precipitate calcium chloride.
- The final **calcium sucrose phosphate** product is recovered, which can be achieved through methods like ethanol precipitation or evaporation.[12]

This process is designed to produce a stable, non-hygroscopic powder with minimal calcium chloride contamination.[12]

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